

safety data sheet for 4-Amino-5-bromo-2-(trifluoromethyl)benzonitrile

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Compound of Interest

Compound Name:	4-Amino-5-bromo-2-(trifluoromethyl)benzonitrile
Cat. No.:	B168716

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An In-depth Technical Safety Guide for **4-Amino-5-bromo-2-(trifluoromethyl)benzonitrile**

Disclaimer: This document has been compiled from publicly available data and information on structurally similar compounds. A comprehensive, officially verified Safety Data Sheet (SDS) for **4-Amino-5-bromo-2-(trifluoromethyl)benzonitrile** was not available at the time of writing. This guide is intended for informational purposes for researchers, scientists, and drug development professionals and should be used in conjunction with established laboratory safety protocols and professional judgment.

Chemical Identification

Identifier	Value
Chemical Name	4-Amino-5-bromo-2-(trifluoromethyl)benzonitrile
CAS Number	155255-45-1 [1] [2]
Molecular Formula	C8H4BrF3N2 [2] [3]
Molecular Weight	265.03 g/mol
Synonyms	Not available
Recommended Use	Industrial and scientific research [1] [2]
Restrictions on Use	Not for human or veterinary diagnostic or therapeutic use [2]

Hazard Identification

Based on available GHS classifications and data from structurally similar compounds, **4-Amino-5-bromo-2-(trifluoromethyl)benzonitrile** is considered hazardous.[\[3\]](#)

GHS Hazard Statements:

- H302: Harmful if swallowed[\[3\]](#)
- H312: Harmful in contact with skin[\[3\]](#)
- H332: Harmful if inhaled[\[3\]](#)
- H315: Causes skin irritation[\[3\]](#)
- H319: Causes serious eye irritation[\[3\]](#)

Inferred Potential Hazards from Structural Analogs:

- Aminobenzonitrile Core: Compounds in this family are often toxic and may be suspected of causing genetic defects.[\[4\]](#)
- Brominated Aromatic Moiety: Aromatic brominated compounds can pose significant environmental risks due to their persistence, bioaccumulation, and toxicity (PBT).[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Trifluoromethyl Group: While enhancing metabolic stability, this group can contribute to toxicity.[\[8\]](#)[\[9\]](#) Metabolism of some fluorinated compounds can liberate fluoride ions, which can be toxic in high doses.[\[9\]](#)

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention. [1]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention. [1]
Eye Contact	Immediately flush eyes with plenty of clean, fresh water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention. [1]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately. [1]

Fire-Fighting Measures

Measure	Protocol
Suitable Extinguishing Media	Use dry chemical, carbon dioxide, or alcohol-resistant foam. [1]
Specific Hazards	Combustion may produce hazardous gases, including carbon oxides, nitrogen oxides, hydrogen fluoride, and hydrogen bromide.
Protective Equipment	Wear a self-contained breathing apparatus (SCBA) and full protective gear. [1]

Accidental Release Measures

Measure	Protocol
Personal Precautions	Avoid dust formation. Do not breathe dust, vapors, mist, or gas. Ensure adequate ventilation. Wear appropriate personal protective equipment.[1]
Environmental Precautions	Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[1]
Containment & Cleanup	Sweep up the material and place it into a suitable, labeled disposal container. Avoid generating dust.

Handling and Storage

Aspect	Guideline
Handling	Use only in a well-ventilated area or under a chemical fume hood. Avoid contact with skin, eyes, and clothing. Do not ingest or inhale. Wash hands thoroughly after handling.[10]
Storage	Store in a cool, dry, and well-ventilated place. Keep the container tightly closed.

Exposure Controls and Personal Protection

Control	Specification
Engineering Controls	Ensure adequate ventilation. A fume hood is recommended for handling. Eyewash stations and safety showers should be readily available. [10]
Eye/Face Protection	Wear tightly fitting safety goggles or a face shield (EN 166 or NIOSH approved). [1]
Skin Protection	Wear impervious, chemical-resistant gloves and protective clothing. [1]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate filter. [1]

Experimental Protocols

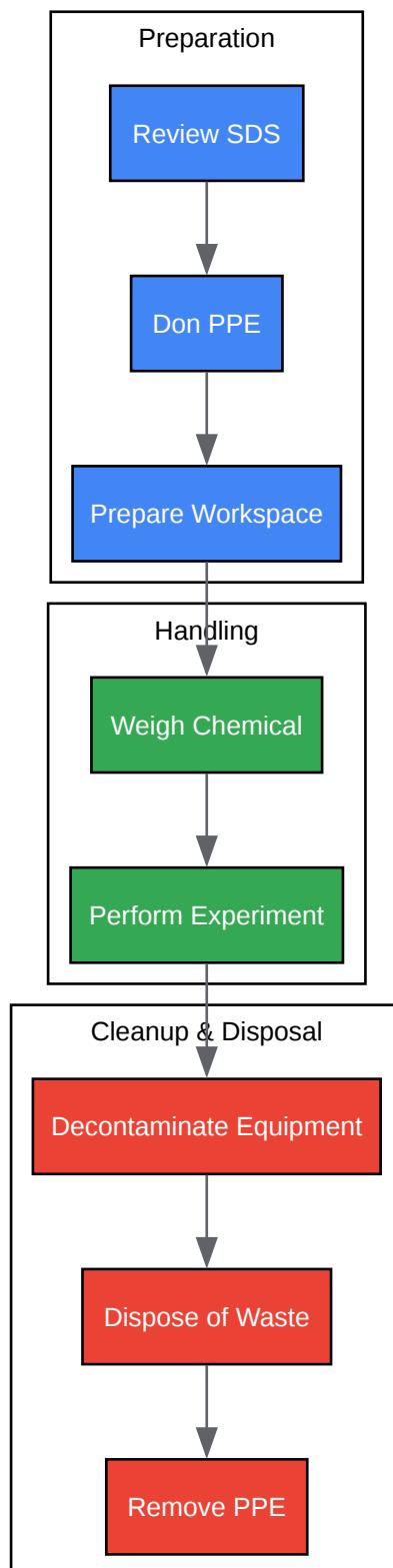
General Protocol for Handling a Potentially Hazardous Chemical Powder:

- Preparation:
 - Review the Safety Data Sheet and any other available safety information.
 - Ensure all necessary personal protective equipment (PPE) is available and in good condition.
 - Work in a designated area, preferably within a chemical fume hood.
 - Have spill containment materials readily accessible.
- Dispensing and Weighing:
 - Tare a suitable, clean container on a balance.
 - Carefully transfer the required amount of the chemical using a clean spatula.
 - Avoid creating dust. If dust is generated, ensure it is contained within the fume hood.

- Close the primary container tightly after use.
- Clean any minor spills on the balance or work surface immediately.
- Use in a Reaction:
 - Add the chemical to the reaction vessel slowly and carefully.
 - If the reaction is exothermic, ensure adequate cooling is in place.
 - Monitor the reaction for any unexpected changes.
- Post-Handling:
 - Clean all equipment that has come into contact with the chemical.
 - Dispose of any contaminated materials (e.g., weighing paper, gloves) in a designated hazardous waste container.
 - Wash hands thoroughly.

Visualizations

Logical Workflow for Handling a Hazardous Chemical in a Research Setting

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Caption: A flowchart illustrating the key stages of safely handling a hazardous chemical in a laboratory environment.

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